

Application Note: Quantification of (S)-3-Hydroxy-13-methyltetradecanoyl-CoA using LC-MS

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Compound of Interest

Compound Name: (S)-3-Hydroxy-13-methyltetradecanoyl-CoA

Cat. No.: B15544741

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For Researchers, Scientists, and Drug Development Professionals

Introduction

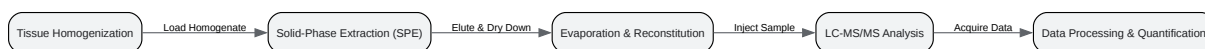
(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is a long-chain acyl-coenzyme A (acyl-CoA) intermediate involved in fatty acid biosynthesis. The accurate quantification of this and other acyl-CoAs is crucial for understanding metabolic pathways, identifying biomarkers for metabolic diseases, and in the development of therapeutic agents. Liquid chromatography-mass spectrometry (LC-MS) has become the gold standard for the analysis of acyl-CoAs due to its high sensitivity, specificity, and throughput. This application note provides a detailed protocol for the quantification of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** in biological matrices using LC-MS/MS.

Analytical Method Overview

This method employs a robust sample preparation procedure involving solid-phase extraction (SPE) to isolate and concentrate long-chain acyl-CoAs from tissue samples. Separation is

achieved using reversed-phase liquid chromatography coupled to a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode. Quantification is performed using multiple reaction monitoring (MRM).

Experimental Workflow



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Figure 1: Experimental workflow for the LC-MS/MS quantification of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA**.

Quantitative Data Summary

The following table summarizes representative quantitative performance parameters for the analysis of long-chain acyl-CoAs using LC-MS/MS. These values are based on published methods for similar analytes and may vary depending on the specific instrumentation and matrix.

Parameter	Typical Performance
Limit of Detection (LOD)	0.1 - 1.0 pmol
Limit of Quantification (LOQ)	0.5 - 5.0 pmol
Linearity (R^2)	> 0.99
Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%

Experimental Protocols

Sample Preparation (from Tissue)

Materials:

- Potassium phosphate buffer (100 mM, pH 4.9)
- Acetonitrile (ACN)
- Isopropanol
- C18 Solid-Phase Extraction (SPE) cartridges
- Methanol
- Deionized water
- Nitrogen gas evaporator
- Glass homogenizer

Protocol:

- Weigh approximately 50-100 mg of frozen tissue.
- Homogenize the tissue in 1 mL of cold potassium phosphate buffer using a glass homogenizer.
- Add 1 mL of isopropanol and continue homogenization.
- Add 2 mL of acetonitrile, vortex thoroughly, and centrifuge at 10,000 x g for 10 minutes at 4°C.
- Collect the supernatant.
- Condition a C18 SPE cartridge with 3 mL of methanol followed by 3 mL of deionized water.
- Load the supernatant onto the conditioned SPE cartridge.
- Wash the cartridge with 3 mL of 50% methanol in water.
- Elute the acyl-CoAs with 2 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.

- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% formic acid).

LC-MS/MS Analysis

Liquid Chromatography (LC) Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Gradient:

Time (min)	% B
0.0	5
1.0	5
10.0	95
12.0	95
12.1	5

| 15.0 | 5 |

Mass Spectrometry (MS) Parameters:

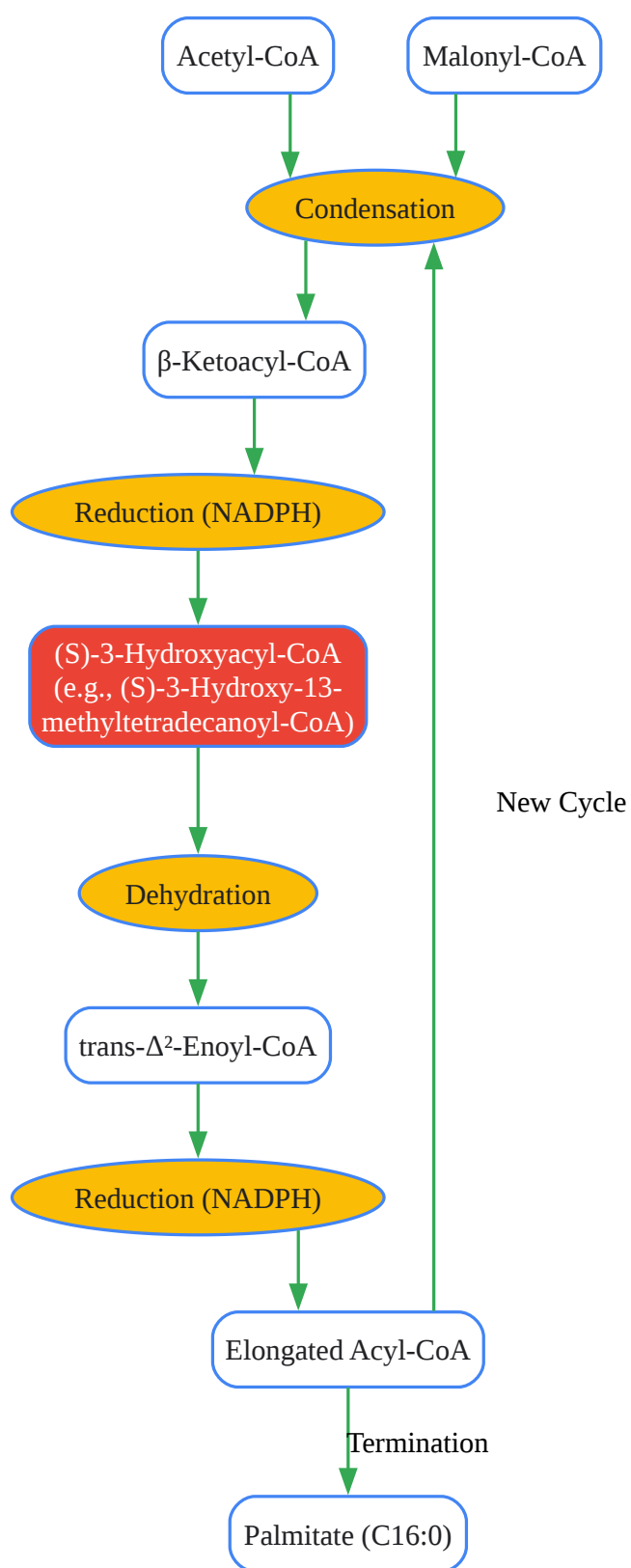
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C

- Desolvation Temperature: 400 °C
- Gas Flow:
 - Cone Gas: 50 L/hr
 - Desolvation Gas: 800 L/hr
- MRM Transition:
 - Analyte: **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA**
 - Precursor Ion (Q1): m/z 1008.5
 - Product Ion (Q3): m/z 501.5 (corresponding to the neutral loss of the 3'-phosphoadenosine-5'-diphosphate moiety)
- Collision Energy: 30-40 eV (optimize for specific instrument)
- Dwell Time: 100 ms

Signaling Pathway Context

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is an intermediate in the fatty acid biosynthesis pathway. This pathway is a fundamental metabolic process responsible for the de novo synthesis of fatty acids from acetyl-CoA and malonyl-CoA.

Fatty Acid Biosynthesis Pathway



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Figure 2: Simplified diagram of the fatty acid biosynthesis pathway.

Conclusion

The LC-MS/MS method described provides a sensitive and specific protocol for the quantification of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** in biological samples. This application note serves as a comprehensive guide for researchers in metabolic studies and drug development, enabling the reliable measurement of this key fatty acid intermediate. Optimization of specific parameters may be required depending on the laboratory instrumentation and sample matrix.

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